

Core Synthesis Protocol: (Z)-N'-hydroxy-6-methoxypicolinimide

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Compound of Interest

Compound Name: (Z)-N'-hydroxy-6-methoxypicolinimide

Cat. No.: B1414515

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The synthesis of **(Z)-N'-hydroxy-6-methoxypicolinimide** is achieved through the reaction of 6-methoxypicolonitrile with hydroxylamine. This method is a standard and widely used approach for the preparation of N'-hydroxyimides (amidoximes) from their corresponding nitriles. The reaction proceeds via nucleophilic addition of hydroxylamine to the carbon-nitrogen triple bond of the nitrile. The (Z)-isomer is generally the more thermodynamically stable product.

Experimental Protocol

A detailed experimental procedure for the synthesis of N'-hydroxypyridinecarboximides, which can be adapted for the specific synthesis of **(Z)-N'-hydroxy-6-methoxypicolinimide**, is as follows:

- **Preparation of the Reaction Mixture:** In a round-bottom flask, dissolve 6-methoxypicolonitrile in a suitable solvent, such as a 4:1 (v/v) mixture of ethanol and water.
- **Addition of Reagents:** To this solution, add hydroxylamine hydrochloride and sodium bicarbonate. The sodium bicarbonate acts as a base to liberate the free hydroxylamine from its hydrochloride salt.
- **Reaction Conditions:** The reaction mixture is typically heated under reflux with stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Work-up and Purification:** Upon completion of the reaction, the mixture is filtered to remove any inorganic salts. The filtrate is then concentrated under reduced pressure using a rotary evaporator. The crude product is then purified, typically by recrystallization from a suitable solvent or by column chromatography on silica gel, to yield the pure **(Z)-N'-hydroxy-6-methoxypicolinimidamide**.

Quantitative Data

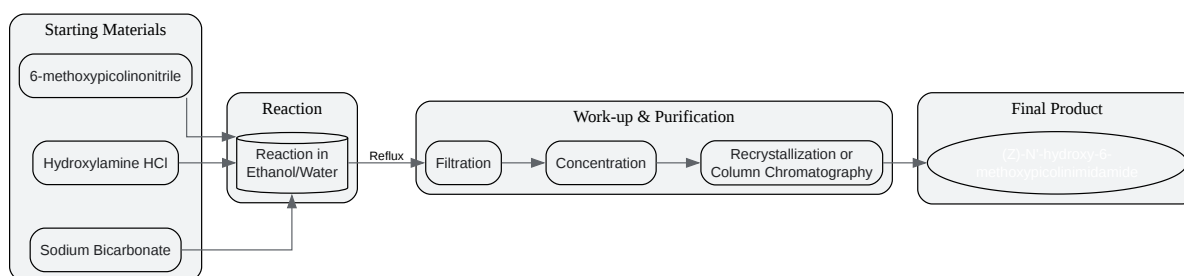
The following table summarizes the typical quantitative data for the synthesis of N'-hydroxypyridinecarboximidamides. These values can serve as a starting point for the optimization of the synthesis of **(Z)-N'-hydroxy-6-methoxypicolinimidamide**.

Parameter	Value
Molar Ratio of Nitrile:Hydroxylamine HCl:Base	1 : 1.5 : 1.5
Solvent	Ethanol:Water (4:1 v/v)
Temperature	Reflux
Reaction Time	3-24 hours
Typical Yield	70-90%

Visualizations

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **(Z)-N'-hydroxy-6-methoxypicolinimidamide**.

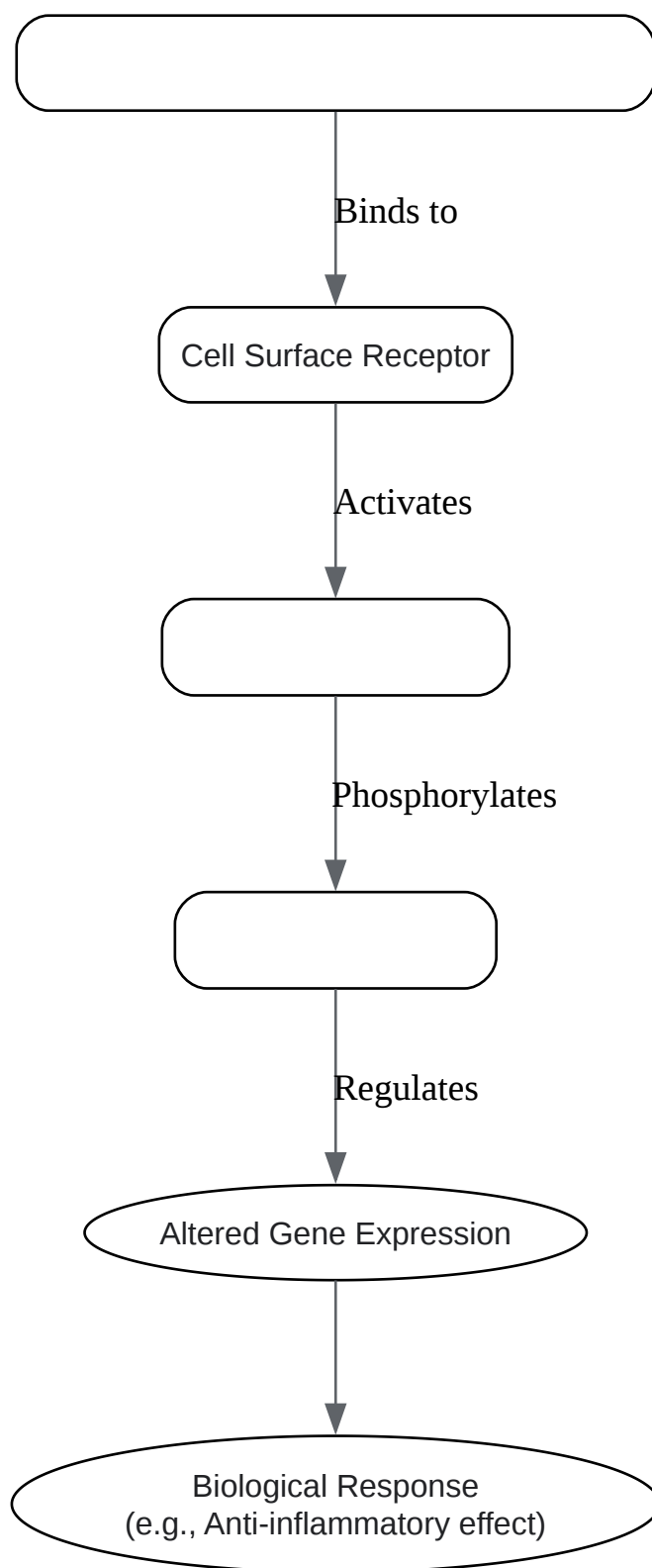


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Caption: Workflow for the synthesis of **(Z)-N'-hydroxy-6-methoxypicolinimidamide**.

Potential Biological Signaling Pathway

While the specific signaling pathway for **(Z)-N'-hydroxy-6-methoxypicolinimidamide** is not yet fully elucidated, compounds containing N-hydroxy groups have been implicated in various biological activities. For instance, some N-hydroxy compounds have been shown to interact with pathways involved in cell signaling and regulation. The diagram below represents a hypothetical signaling pathway that could be influenced by such a compound, based on known activities of similar molecules.



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Caption: Hypothetical signaling pathway for N'-hydroxy-picolinimidamide compounds.

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